

An In-Depth Technical Guide to Mercuric Chloride (HgCl₂)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mercuric Chloride

Cat. No.: B10784676

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **mercuric chloride** (HgCl₂), a compound of significant historical and contemporary relevance in various scientific fields. This document details its chemical and physical properties, synthesis methods, diverse applications, and, crucially, its biological interactions and toxicological profile. The information is intended for professionals in research, science, and drug development who require a thorough understanding of this compound for their work.

Core Identification

Mercuric chloride, also known as mercury(II) chloride or corrosive sublimate, is an inorganic compound with a rich history of use in medicine and chemistry.^{[1][2][3]} It is a highly toxic, white crystalline solid.^{[1][2][3]}

Identifier	Value
CAS Number	7487-94-7[1][4][5][6]
Molecular Formula	HgCl ₂ [1][4][7][8]
IUPAC Name	Mercury(II) chloride[1]
Other Names	Mercury dichloride, Corrosive sublimate[1][9]
EC Number	231-299-8[1][6]
PubChem CID	24085[1]

Physicochemical Properties

Mercuric chloride is a linear triatomic molecule, which contributes to its tendency to sublime.

[1] Its solubility in water increases significantly with temperature.[1]

Property	Value
Molecular Weight	271.52 g/mol [3][7][9]
Appearance	Odorless, white crystalline solid[2][3][10]
Density	5.43 g/cm ³ [3][7]
Melting Point	276 °C (549 °F)[3][7]
Boiling Point	304 °C (579 °F)[3][7]
Solubility in Water	6 g/100 mL at 20 °C, 36 g/100 mL at 100 °C[1]
Vapor Pressure	Slightly volatile at ordinary temperatures[3][10]

Synthesis and Manufacturing

Mercuric chloride can be produced through several chemical reactions:

- Direct Chlorination: The most common method involves the direct action of chlorine gas on hot mercury.[2][3]

- From Mercury(I) Compounds: It can be synthesized by adding hydrochloric acid to a hot, concentrated solution of a mercury(I) compound like mercury(I) nitrate.[\[1\]](#)[\[2\]](#)[\[7\]](#) The reaction is: $\text{Hg}_2(\text{NO}_3)_2 + 4 \text{HCl} \rightarrow 2 \text{HgCl}_2 + 2 \text{H}_2\text{O} + 2 \text{NO}_2$.[\[1\]](#)
- Sublimation Method: Heating a mixture of solid mercury(II) sulfate and sodium chloride also yields volatile HgCl_2 , which can be purified by sublimation.[\[1\]](#)[\[2\]](#)

Applications in Research and Development

While many of its historical uses have been discontinued due to its toxicity, **mercuric chloride** remains a valuable reagent in specific laboratory and industrial applications.[\[10\]](#)

- Catalyst in Chemical Synthesis: A primary application of **mercuric chloride** is as a catalyst for the conversion of acetylene to vinyl chloride, the precursor to polyvinyl chloride (PVC).[\[1\]](#) For this purpose, it is typically supported on carbon.[\[1\]](#)
- Reagent in Organic and Analytical Chemistry: It is used to form amalgams with metals like aluminum and zinc, which are useful reducing agents in organic synthesis.[\[1\]](#)[\[2\]](#) Amalgamated aluminum, for instance, is used in the Barbier reaction.[\[1\]](#)[\[2\]](#) **Mercuric chloride** is also employed to remove dithiane groups in umpolung reactions.[\[1\]](#)[\[2\]](#) In analytical chemistry, it serves as a reagent for detecting and quantifying other substances.[\[5\]](#)[\[11\]](#)
- Other Applications: It is used as a depolarizer in batteries and for surface sterilization of plant explants in tissue culture.[\[1\]](#) Historically, it was used as a disinfectant, in photography as an intensifier, and in wood preservation and embalming.[\[2\]](#)[\[10\]](#)[\[12\]](#)

Experimental Protocols

Detailed methodologies for key experiments involving **mercuric chloride** are crucial for reproducibility and safety.

This protocol describes the activation of aluminum for use as a reducing agent.

- Cut aluminum foil into small strips.

- Immerse the aluminum strips in an aqueous solution of **mercuric chloride** (typically 2-5% w/v) for a few minutes.
- A thin layer of aluminum amalgam will quickly form on the surface of the strips.[\[1\]](#)
- The amalgamated aluminum should be used immediately in subsequent reactions, such as the Barbier reaction or reduction of nitro compounds.[\[1\]](#)[\[2\]](#)

This protocol outlines a general procedure for determining the median lethal concentration (LC₅₀) of **mercuric chloride**.

- Prepare a series of test concentrations of **mercuric chloride** in fiberglass tanks. For common carp (*Cyprinus carpio*), concentrations may range from 0.05 ppm to 1 ppm.
- Acclimatize the test organisms (e.g., groups of 21 fish) to the laboratory conditions.
- Expose the organisms to the different test concentrations for a fixed period, typically 96 hours, without renewing the medium or providing food.
- Record mortality at regular intervals (e.g., 24, 48, 72, and 96 hours).
- Calculate the 96h-LC₅₀ value, which is the concentration that is lethal to 50% of the test population after 96 hours of exposure.

This protocol details the investigation of **mercuric chloride**'s effects on cell lines.

- Culture a suitable cell line, such as human lung carcinoma (H1299) or human leukemia (HL-60) cells, under standard conditions.[\[13\]](#)[\[14\]](#)
- Treat the cells with varying concentrations of **mercuric chloride** for a specified duration (e.g., 6 to 24 hours).[\[14\]](#)
- Assess cell viability using a standard assay (e.g., WST-1 assay).
- To study apoptosis, analyze DNA fragmentation using gel electrophoresis or flow cytometry.[\[14\]](#)[\[15\]](#)

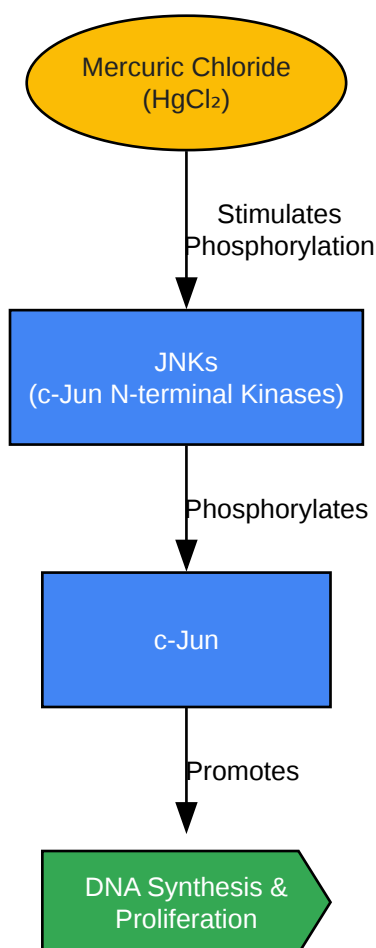
- Investigate the apoptotic pathway by measuring the activation of key proteins like caspases and the release of cytochrome c from mitochondria using Western blotting.[14]

Biological Interactions and Signaling Pathways

Mercuric chloride is a potent toxin that exerts its effects through various mechanisms at the cellular and molecular levels.

Mercuric chloride is highly toxic both acutely and as a cumulative poison.[1][9] Its toxicity stems from its corrosive properties and the high affinity of the Hg^{2+} ion for sulfhydryl groups in proteins and enzymes, leading to their inactivation.[1] This can cause severe damage to the mouth, throat, and stomach, and it tends to accumulate in the kidneys, potentially leading to acute renal failure.[1][2]

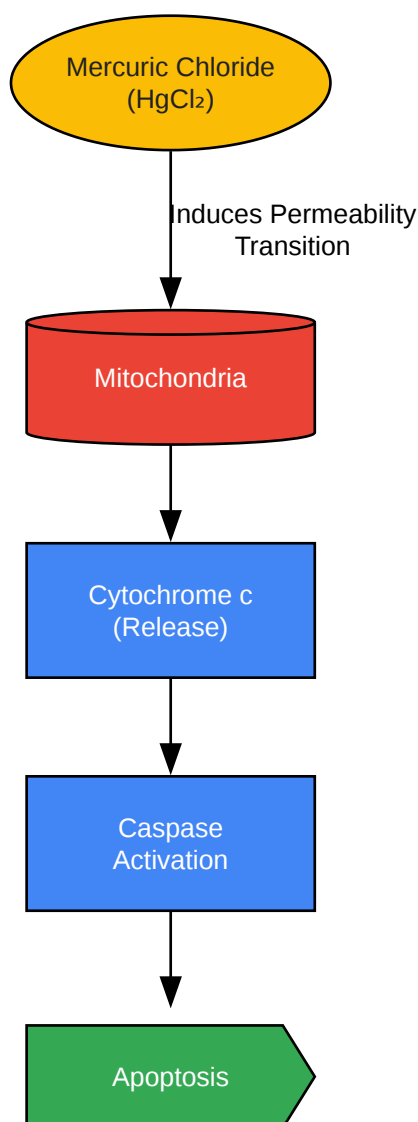
In certain T-cell lines, **mercuric chloride** has been shown to promote lymphocyte proliferation by activating a distinct signaling pathway that differs from that of interleukin-2 (IL-2).[15] It preferentially induces the phosphorylation of c-Jun NH2-terminal kinases (JNKs) and c-Jun, leading to DNA synthesis.[15]



[Click to download full resolution via product page](#)

Caption: HgCl₂ stimulates a JNK-linked signal cascade in CTLL-2 T-cells.

Mercuric chloride is a potent inducer of apoptosis (programmed cell death) in various cell types, including human leukemia cells.[14] The mechanism often involves the mitochondrial pathway, characterized by the release of cytochrome c from the mitochondria into the cytosol. [14] This release is a critical step that triggers the activation of caspase cascades, leading to the execution of apoptosis.[14] Some studies also point to a caspase-3-independent pathway involving mitochondrial dysfunction.[13][16]



[Click to download full resolution via product page](#)

Caption: HgCl₂ induces apoptosis via a mitochondrial-dependent pathway.

Safety and Handling

Due to its extreme toxicity, handling **mercuric chloride** requires strict safety protocols.^[11]

- Personal Protective Equipment (PPE): Always use appropriate PPE, including gloves, a lab coat, and chemical safety goggles.
- Ventilation: Work in a well-ventilated area or under a fume hood to avoid inhaling dust or vapors.

- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.
- **Disposal:** Dispose of **mercuric chloride** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- **Exposure:** In case of contact with skin or eyes, rinse immediately with plenty of water. If ingested or inhaled, seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mercury(II) chloride - Wikipedia [en.wikipedia.org]
- 2. macsenlab.com [macsenlab.com]
- 3. Mercuric Chloride: Properties, Structure & Key Uses Explained [vedantu.com]
- 4. MERCURIC CHLORIDE AR | 7487-94-7 | MSDS and Specifications of MERCURIC CHLORIDE AR [molychem.net]
- 5. allanchem.com [allanchem.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. Mercury II Chloride Formula - Synthesis, Properties and Use [vedantu.com]
- 8. Mercuric Chloride - Structure, Properties, Effects | Turito [turito.com]
- 9. byjus.com [byjus.com]
- 10. Mercuric Chloride | HgCl₂ | CID 24085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. allanchem.com [allanchem.com]
- 12. Mercuric chloride | chemical compound | Britannica [britannica.com]
- 13. Transcriptome Analysis Reveals HgCl₂ Induces Apoptotic Cell Death in Human Lung Carcinoma H1299 Cells through Caspase-3-Independent Pathway - PMC [pmc.ncbi.nlm.nih.gov]

- 14. Mercuric chloride induces apoptosis via a mitochondrial-dependent pathway in human leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Mercuric chloride stimulates distinct signal transduction pathway for DNA synthesis in a T-cell line, CTLL-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Transcriptome Analysis Reveals HgCl₂ Induces Apoptotic Cell Death in Human Lung Carcinoma H1299 Cells through Caspase-3-Independent Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Mercuric Chloride (HgCl₂)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10784676#mercuric-chloride-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com